

# Safety and Handling of 1-Undecanol-d23: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Undecanol-d23

Cat. No.: B1474434

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Disclaimer: Specific safety and toxicological data for **1-Undecanol-d23** are not readily available. This guide utilizes data from its non-deuterated analogue, 1-Undecanol, as a close proxy. The isotopic substitution of hydrogen with deuterium is not expected to significantly alter the immediate chemical hazards of the molecule. However, differences in metabolic pathways and reaction rates may exist. All handling and safety procedures should be conducted with this in mind, adhering to the principles of prudent laboratory practice.

## Hazard Identification and Classification



1-Undecanol is classified as a substance that can cause skin and serious eye irritation. It is also recognized as being toxic to aquatic life with long-lasting effects.<sup>[1][2]</sup>

### GHS Hazard Classification

Hazard Class	Category
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Hazardous to the Aquatic Environment, Acute	2
Hazardous to the Aquatic Environment, Long-Term	2

### GHS Label Elements

Pictograms:

-  alt text
-  alt text

Signal Word:Warning

Hazard Statements:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[3]
- H411: Toxic to aquatic life with long lasting effects.[1]

Precautionary Statements:

Code	Statement
P264	Wash skin thoroughly after handling.
P273	Avoid release to the environment.[1]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[4]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
P332 + P313	If skin irritation occurs: Get medical advice/attention.
P337 + P313	If eye irritation persists: Get medical advice/attention.[3]
P391	Collect spillage.[1]
P501	Dispose of contents/container in accordance with local/regional/national/international regulations.[1]

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>11</sub> D <sub>23</sub> HO
Molecular Weight	195.45 g/mol (for 1-Undecanol-d23)
Appearance	Colorless liquid
Odor	Mild, citrus-like, fatty
Melting Point	11 - 19 °C (51.8 - 66.2 °F)[5][6]
Boiling Point	243 °C (469.4 °F) at 760 mmHg[5][6]
Flash Point	> 82 °C (> 179.6 °F)[6][7]
Density	0.83 g/mL at 25 °C[5]
Solubility in Water	Insoluble[5][6]
Solubility in Solvents	Soluble in ethanol and ether[7][8]
Vapor Pressure	0.00297 mmHg at 25 °C[8]
log Kow	4.72[8]

## Toxicological Information

1-Undecanol is considered to be moderately toxic by ingestion.[7] It can cause irritation to the skin, eyes, and lungs.[5]

Route	Species	Value
Oral	Rat	LD50 = 3000 mg/kg[1][3][8]
Dermal	Rabbit	LD50 > 5 g/kg[9]
Inhalation	Rat	LC50 > 700 mg/m <sup>3</sup> (6 h)[9]

## Experimental Protocols

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **1-Undecanol-d23**. The following PPE is recommended:

- Eye and Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
  - Wear a lab coat.
  - Use chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use.
- Respiratory Protection: Not typically required if handled in a well-ventilated area or a chemical fume hood. If vapors or mists are generated, use a NIOSH-approved respirator with an organic vapor cartridge.

## Handling and Storage

- Handling:
  - Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.[\[10\]](#)
  - Avoid contact with skin, eyes, and clothing.[\[10\]](#)
  - Prevent inhalation of vapors or mists.
  - Keep containers tightly closed when not in use.[\[10\]](#)
  - Wash hands thoroughly with soap and water after handling.[\[10\]](#)
- Storage:
  - Store in a cool, dry, and well-ventilated area.
  - Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[5\]](#)
  - The recommended storage temperature is between 2-8°C.[\[10\]](#)

- Store in a tightly sealed, properly labeled container.

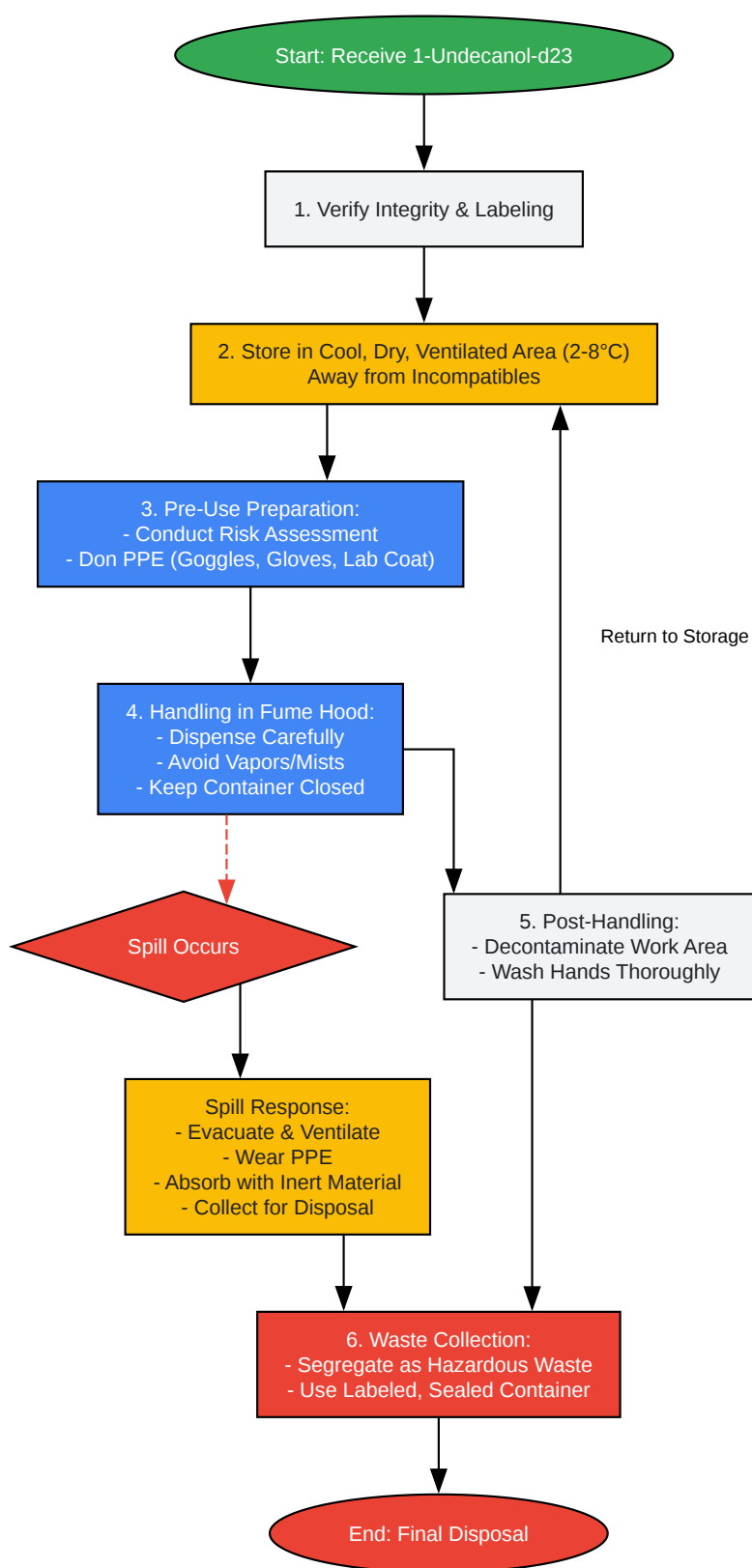
## Spill Management

- Immediate Actions:
  - Evacuate the immediate area.
  - Ensure adequate ventilation.
  - Wear appropriate PPE as outlined in section 4.1.
- Containment and Cleanup:
  - For small spills, absorb the liquid with an inert, non-combustible material (e.g., sand, vermiculite).[\[10\]](#)
  - Place the absorbed material into a suitable, sealed container for disposal.
  - Do not allow the spilled material to enter drains or waterways.
- Decontamination:
  - Wipe down the spill area with an appropriate cleaning agent.
  - Dispose of all contaminated materials as hazardous waste.

## Disposal

- **1-Undecanol-d23** and any contaminated materials should be treated as hazardous waste.[\[2\]](#)
- Do not dispose of down the drain.[\[2\]](#)
- Collect waste in a dedicated, leak-proof, and clearly labeled container.[\[2\]](#)
- Arrange for disposal through a certified hazardous waste disposal service, following all local, state, and federal regulations.[\[2\]](#)

## Visualized Workflow for Safe Handling



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Caption: Safe handling workflow for **1-Undecanol-d23** from receipt to disposal.

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Address: 3281 E Guasti Rd

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